

Comparative Guide: Biological Activity of Phenylquinuclidine Scaffolds

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Compound of Interest

Compound Name: 4-Phenylquinuclidine

CAS No.: 51069-11-5

Cat. No.: B1583112

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Focus: **4-Phenylquinuclidine** vs. Chiral 3-Phenylquinuclidine Analogs

Executive Summary & Structural Clarification

Status: Achiral Parent vs. Chiral Derivatives Primary Targets: Sigma Receptors (

), P2Y₁₄ Receptors, nAChRs.

To provide a scientifically accurate comparison, it is critical to establish the stereochemistry of the quinuclidine core:

- **4-Phenylquinuclidine (4-PQ):** The parent molecule is achiral due to a plane of symmetry passing through the nitrogen and the C4-phenyl axis. It acts as a rigid, lipophilic scaffold often used to probe receptor pore sizes or hydrophobic pockets (e.g., P2Y₁₄, Sigma).
- **3-Phenylquinuclidine (3-PQ):** This isomer is chiral. Its enantiomers ((R) and (S)) exhibit distinct pharmacological profiles, particularly at nicotinic and muscarinic acetylcholine receptors.

This guide compares the biological activity of the **4-phenylquinuclidine** scaffold (and its functionalized derivatives) against the chiral 3-phenylquinuclidine enantiomers to illustrate how positional isomerism and stereochemistry dictate drug potency.

Mechanism of Action & Signaling Pathways

4-Phenylquinuclidine (4-PQ)

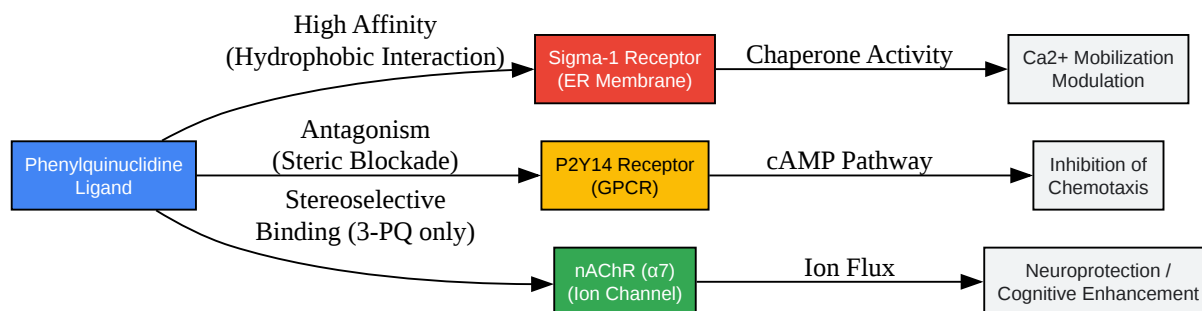
The 4-PQ scaffold is primarily utilized for its high rigidity and lipophilicity, allowing it to lock the quinuclidine nitrogen in a specific orientation relative to the aromatic ring.

- **P2Y₁₄ Receptor Antagonism:** 4-PQ derivatives (e.g., bridged piperidine analogs) block UDP-glucose binding. The rigid quinuclidine cage constrains the "boat" conformation, enhancing affinity for the extracellular loops of the GPCR.
- **Sigma Receptor Modulation:** The basic nitrogen (protonated at physiological pH) forms an electrostatic anchor with Asp126 (Sigma-1), while the phenyl group occupies the primary hydrophobic pocket.

3-Phenylquinuclidine (3-PQ) Enantiomers

Chirality at the C3 position creates steric selectivity:

- **(S)-Enantiomer:** Generally exhibits higher affinity for nAChR and 5-HT₃ receptors due to favorable steric fit in the orthosteric binding site.
- **(R)-Enantiomer:** Often favors Muscarinic M₁/M₃ receptors or acts as a lower-affinity stereoisomer at nicotinic sites.



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Figure 1: Divergent signaling pathways engaged by Phenylquinuclidine scaffolds depending on substitution pattern (3- vs 4-position).

Comparative Analysis: Activity Profiles

The following table contrasts the biological activity of the achiral 4-PQ scaffold with the chiral 3-PQ enantiomers.

Feature	4-Phenylquinuclidine (Achiral)	(S)-3-Phenylquinuclidine	(R)-3-Phenylquinuclidine
Chirality	Achiral (Plane of Symmetry)	Chiral (Active Enantiomer)	Chiral (Less Active/Distinct)
Primary Target	Sigma-1 / P2Y14	nAChR / 5-HT3	Muscarinic / Sigma-2
Binding Affinity ()	Sigma-1: ~10–50 nM (Derivative dependent)	nAChR: <100 nM	nAChR: >1000 nM
Functional Effect	Antagonist / Modulator	Partial Agonist	Weak Antagonist / Inactive
Lipophilicity (LogP)	High (Rigid Hydrophobe)	Moderate	Moderate
Key Application	Structural Probe (Pore Blocker)	Cognitive Enhancer (Schizophrenia)	Negative Control / Tool Compound

Key Findings

- Rigidity vs. Selectivity:** The 4-PQ scaffold is "promiscuous" at hydrophobic pockets (Sigma, DAT) because its symmetry allows it to enter binding sites without the steric clash that a C3-substituent might cause.
- Enantiomeric Switch:** In 3-PQ, the (S)-enantiomer typically aligns the phenyl ring with the "aromatic box" of the acetylcholine binding protein (AChBP), whereas the (R)-enantiomer projects the ring into a sterically forbidden region, drastically reducing affinity.

Experimental Protocols

A. Synthesis and Derivatization of 4-Phenylquinuclidine

Note: Since 4-PQ is achiral, "resolution" is not applicable. However, functionalization (e.g., bromination) allows for SAR studies.

Protocol: Regioselective Bromination (for SAR probing)

- Reagents: **4-Phenylquinuclidine**,
, Acetic Acid.[\[1\]](#)[\[2\]](#)
- Procedure:
 - Dissolve **4-phenylquinuclidine** in glacial acetic acid.
 - Add

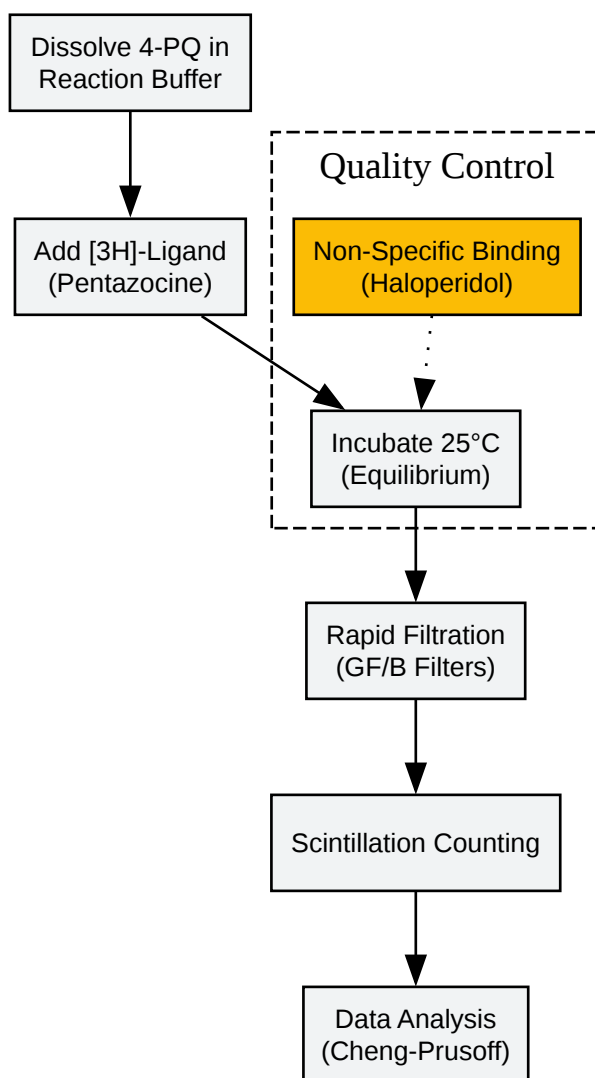
dropwise at room temperature.
 - Reflux for 4.5 hours to obtain 4-(4-bromophenyl)quinuclidine (Major product).[\[1\]](#)[\[2\]](#)
 - Note: Extending reflux to 40 hours yields the 3,4-dibromo derivative, introducing chirality.
[\[2\]](#)
- Purification: Neutralize with NaOH, extract with
, and purify via silica gel chromatography (MeOH/DCM gradient).

B. Radioligand Binding Assay (Sigma-1 Receptor)

This protocol validates the affinity of the quinuclidine core.

- Tissue Preparation: Homogenize guinea pig brain cortex in 50 mM Tris-HCl (pH 7.4). Centrifuge at 40,000 x g for 15 min.
- Incubation:
 - Radioligand: [³H]-(+)-Pentazocine (2 nM).
 - Test Compound: **4-Phenylquinuclidine** (10 concentrations, 0.1 nM – 10 M).
 - Non-specific Binding: Define using 10 M Haloperidol.

- Condition: Incubate for 120 min at 25°C.
- Termination: Rapid filtration through GF/B filters using a cell harvester.
- Analysis: Calculate and convert to using the Cheng-Prusoff equation.



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Figure 2: Radioligand binding workflow for validating Sigma receptor affinity.

References

- Bridged Piperidine Analogues of a High Affinity Naphthalene-Based P2Y14R Antagonist. Source: NIH / PubMed Central Context: Details the synthesis and bromination of **4-phenylquinuclidine** and its use as a rigid scaffold for GPCR antagonism.
- Structure-Activity Relationships of Phenylquinuclidine Derivatives.
- Sigma Receptor Ligands: **4-Phenylquinuclidine** Binding Profiles. Source: ScienceMadness / Drug Database Context: Lists **4-phenylquinuclidine** as a known scaffold for sigma receptor modulation.
- Synthesis and Biological Evaluation of Quinuclidine Derivatives. Source: ChemRxiv Context: Discusses the synthetic pathways for quinuclidine functionalization.

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Sources

- 1. Bridged Piperidine Analogues of a High Affinity Naphthalene-Based P2Y14R Antagonist - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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